Application Note: Preparation of 3-Dimethylamino-2-Methylpropiophenone Stock Solutions

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Compound of Interest

Compound Name:	*3-Dimethylamino-2-Methylpropiophenone*
CAS No.:	*91-03-2*
Cat. No.:	*B143066*

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Executive Summary

3-Dimethylamino-2-Methylpropiophenone (CAS: 91-03-2 for free base; CAS: 5400-92-0 for HCl salt) is a β-aminoketone formed via the Mannich reaction.[1] While chemically useful, Mannich bases exhibit inherent instability, specifically the tendency to undergo retro-Mannich degradation (deamination) under alkaline conditions or thermal stress, reverting to the corresponding vinyl ketone and amine.[1]

This protocol provides a self-validating method to prepare stable stock solutions, emphasizing pH control and solvent selection to prevent degradation during storage.[1]

Chemical Identity & Properties

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Property	Data	Notes
Compound Name	3-Dimethylamino-2-Methylpropiophenone HCl	Common commercial form
CAS Number	5400-92-0 (HCl Salt)	91-03-2 (Free Base)
Molecular Weight	227.73 g/mol (HCl Salt)	191.27 g/mol (Free Base)
Solubility (Water)	High (>50 mg/mL)	HCl salt is highly polar
Solubility (DMSO)	High (>100 mM)	Preferred for biological assays
Solubility (MeOH)	High	Preferred for LC-MS stocks
Stability Concern	Retro-Mannich Reaction	Triggered by pH > 7.0 or Heat

Strategic Protocol Design (The "Why")

Solvent Selection Logic

- Methanol (MeOH): The gold standard for LC-MS/GC-MS standards.[1] It evaporates easily for solvent exchanges and maintains the compound in a stable state at -20°C.[1]
- Dimethyl Sulfoxide (DMSO): Best for biological assays (cell culture) due to low volatility and sterility maintenance.[1] However, DMSO is hygroscopic; water absorption can accelerate hydrolysis over months.[1]
- Water: Feasible for the HCl salt, but aqueous solutions are more prone to microbial growth and spontaneous hydrolysis if the pH drifts.[1] Avoid for long-term storage (>1 month).

The Retro-Mannich Trap

The critical failure mode for this solution is pH.[1] ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="display ng-star-inserted">

Rule: Never dissolve this compound in alkaline buffers (e.g., PBS pH 7.4) for stock storage. Always maintain stock solutions in slightly acidic or neutral organic solvents.[1]

Preparation Protocol (Standard: 10 mM in Methanol)

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Target Concentration: 10 mM Volume: 10 mL Form: Hydrochloride Salt (MW: 227.73 g/mol)[1]

Equipment Required[1][2][3]

- Analytical Balance (Readability 0.01 mg)
- Class A Volumetric Flask (10 mL)[1]
- Borosilicate Glass Vials (Amber, screw cap with PTFE liner)[1]
- Syringe Filter (0.22 µm PTFE or PVDF)[1]

Step-by-Step Procedure

- Calculations: To prepare 10 mL of a 10 mM solution: ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="ng-star-inserted display">

  [2]
- Weighing:
  - Tare a clean, dry weighing boat.[1]
  - Weigh 22.77 mg ± 0.1 mg of the HCl salt.[1]
  - Note: If using the Free Base (liquid), weigh 19.13 mg or pipette based on density (0.982 g/mL), though weighing is more precise.[1]
- Dissolution:
  - Transfer the solid quantitatively to the 10 mL volumetric flask.
  - Add approximately 8 mL of HPLC-grade Methanol.
  - Swirl gently.[1] If needed, sonicate for 30 seconds. The HCl salt should dissolve rapidly.[1]
  - Checkpoint: Inspect for floating particulates.[1] The solution must be crystal clear.
- Volume Adjustment:

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- Dilute to the mark with Methanol.[1] Invert the flask 10 times to mix.

- Filtration (Sterility/Purity):
  - Although the solute is dissolved, filter the stock through a 0.22 µm PTFE syringe filter into a clean glass vial to remove any insoluble dust or packing fibers.[1]

- Aliquoting & Storage:
  - Divide into 1 mL aliquots in amber vials.
  - Label: Name, Conc (10 mM), Solvent (MeOH), Date, Operator.
  - Store: -20°C (Stable for 6-12 months).

Quality Control & Validation

Before using the stock in critical assays, validate its integrity.[1]

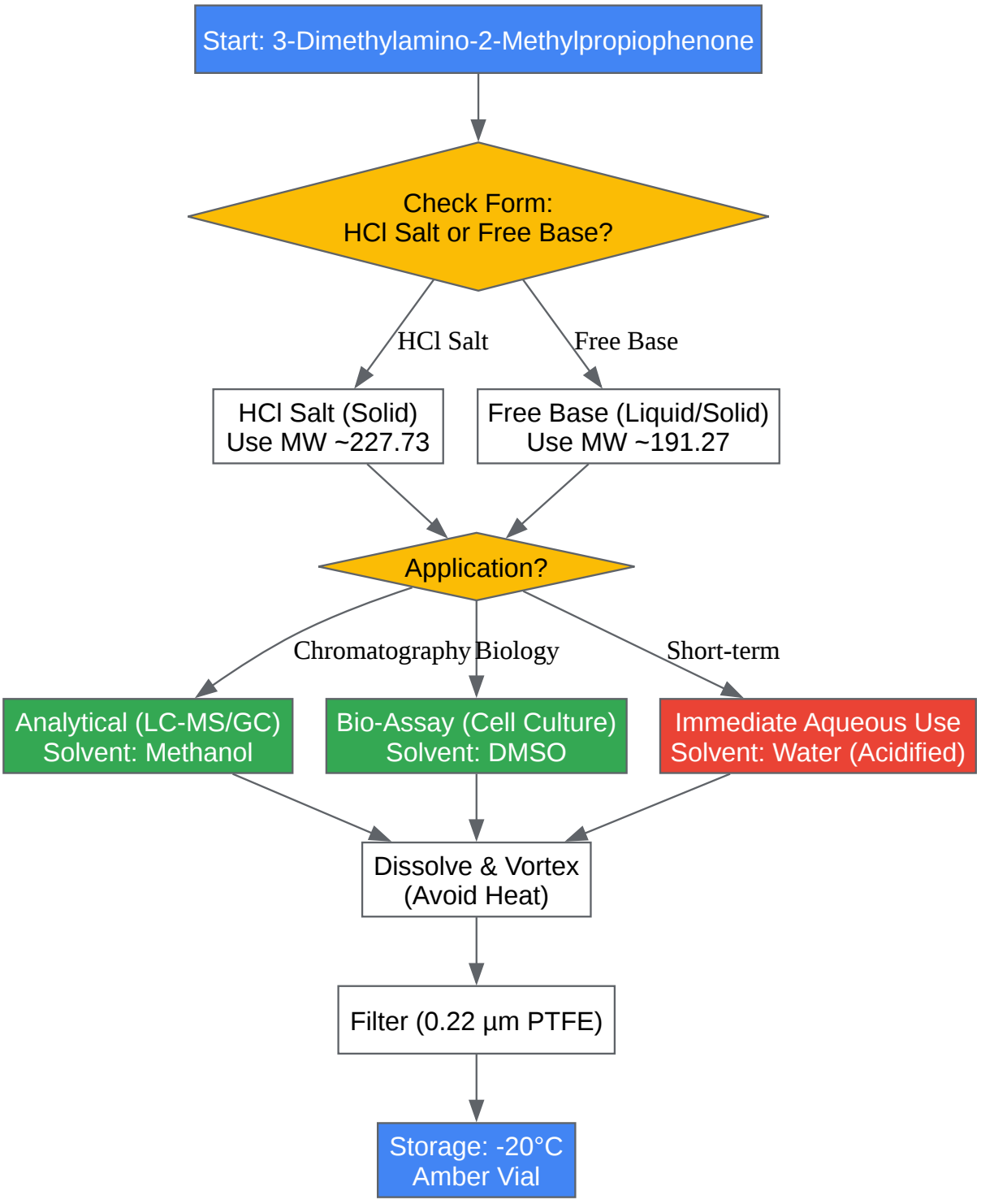
- Visual Inspection: Solution must be colorless and free of precipitate.[1] Yellowing indicates oxidation or amine degradation.[1]

- LC-MS Verification:
  - Run a dilute sample (e.g., 1 µM).[1]
  - Target Ion: [M+H]+ = 192.14 m/z (for the cation).[1]
  - Impurity Check: Look for the vinyl ketone peak (loss of 45 Da, dimethylamine).[1]

Process Visualization

The following diagram illustrates the decision logic and workflow for preparing the stock solution, ensuring the correct solvent is chosen based on the downstream application.

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Figure 1: Decision tree for solvent selection and preparation workflow based on chemical form and intended application.[1]

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